

Application Note: Mass Spectrometry

Fragmentation Analysis of *p*-Hydroxyphenylethyl *p*-Coumarate

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Compound of Interest

Compound Name: *p*-Hydroxyphenylethyl *p*-coumarate

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Executive Summary

This application note provides a comprehensive guide to the mass spectrometric analysis of ***p*-Hydroxyphenylethyl *p*-coumarate** (also known as tyrosyl *p*-coumarate), a bioactive phenylpropanoid ester found in medicinal plants such as *Notopterygium incisum* (Qianghuo) and *Hypoxis* species.^[1]

The guide details the specific fragmentation pathways utilized to identify this compound, differentiate it from isobaric amides (e.g., *N*-*p*-coumaroyltyramine), and quantify it in complex biological matrices. We focus on the mechanistic causality of ion formation to ensure researchers can validate their data with high confidence.

Chemical Identity & Properties

Before establishing MS parameters, it is critical to understand the molecule's lability. ***p*-Hydroxyphenylethyl *p*-coumarate** is an ester formed between *p*-coumaric acid and tyrosol (*p*-hydroxyphenylethanol).^[1]

Property	Detail
IUPAC Name	2-(4-Hydroxyphenyl)ethyl (E)-3-(4-hydroxyphenyl)prop-2-enoate
Molecular Formula	C ₁₇ H ₁₆ O ₄
Exact Mass	284.1049 Da
Key Moieties	p-Coumaroyl (Acidic part), Tyrosyl (Alcoholic part)
Lability	Ester bond is susceptible to in-source fragmentation; pH sensitive.[1]

Experimental Protocol

Sample Preparation (Standardized)

- Matrix: Plant root extract (e.g., *N. incisum*) or Plasma.
- Extraction Solvent: Methanol:Water (80:20, v/v). The high organic content ensures solubility of the ester while precipitating proteins/polysaccharides.
- Stabilization: Add 0.1% Formic Acid to prevent hydrolysis of the ester bond during storage.

LC-MS/MS Conditions

This protocol uses a generic C18 reversed-phase separation compatible with most Triple Quadrupole (QqQ) and Q-TOF systems.[1]

- Column: C18 (e.g., 2.1 x 100 mm, 1.7 µm particle size).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for ESI+; pH control for ESI-).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Gradient: 5% B to 95% B over 10 minutes. The ester is relatively hydrophobic and will elute late (approx. 60-70% B).[1]

- Ionization: Electrospray Ionization (ESI).[1][2][3][4] Both polarities are informative, but Negative Mode (ESI-) is often more sensitive for phenolic acids.[1]

Fragmentation Analysis & Pathways

The identification of **p-hydroxyphenylethyl p-coumarate** relies on the cleavage of the central ester bond.[1] The charge distribution differs significantly between positive and negative modes due to the relative acidity/basicity of the fragments.

Negative Ion Mode (ESI-)

Precursor Ion: $[M-H]^-$ at m/z 283.1[1]

In negative mode, the phenolic protons are deprotonated. Upon Collision Induced Dissociation (CID), the ester bond cleaves. The charge is preferentially retained on the moiety with the lower pK_a (p-coumaric acid, $pK_a \sim 4.5$) rather than the tyrosol moiety ($pK_a \sim 10$).

- Primary Fragment (Base Peak): m/z 163 (p-coumarate anion).[1]
- Secondary Fragment: m/z 119 (Decarboxylation of p-coumarate).
 - Mechanism:[1][4][5] $[Coumarate]^-$ (m/z 163)

Loss of CO_2 (44 Da)

Vinylphenol anion (m/z 119).

- Minor Fragment: m/z 137 (Tyrosol anion).[1] This is rare due to the higher acidity of the coumaric acid moiety but may appear at high collision energies.

Positive Ion Mode (ESI+)

Precursor Ion: $[M+H]^+$ at m/z 285.1

In positive mode, protonation occurs on the carbonyl oxygen of the ester. Cleavage yields an acylium ion.[1]

- Primary Fragment: m/z 147 (p-coumaroyl acylium ion).[1]

- Mechanism:[1][4] Heterolytic cleavage of the C-O ester bond. The positive charge stabilizes on the carbonyl carbon (resonance stabilized by the aromatic ring).
- Secondary Fragment:m/z 121 (Tyrosol cation - loss of H₂O).[1]
 - Note: The tyrosol moiety (mass 138) often loses water to form a tropylium-like ion at m/z 121.[1]
- Tertiary Fragment:m/z 119 (Loss of CO from m/z 147).

Differentiation from Isobaric Amides

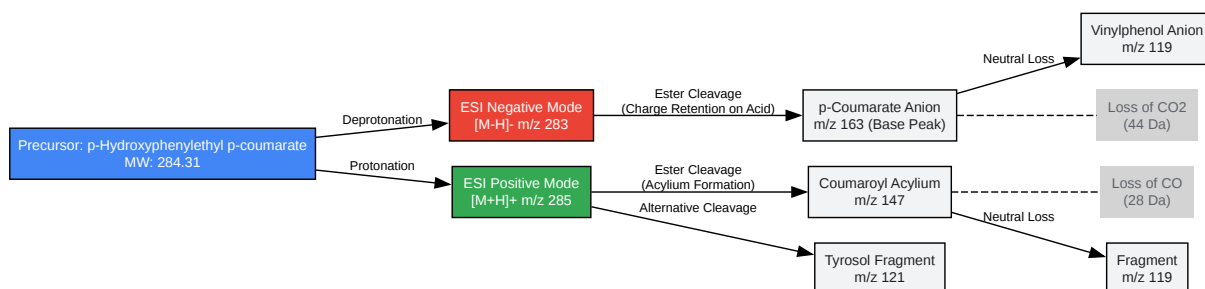
Challenge:N-p-coumaroyltyramine (Amide) has the same MW (284 Da) and similar fragments.

[1] Differentiation Strategy:

- Stability: Amides are more stable than esters.[1] The ester will fragment at lower Collision Energies (CE ~15-20 eV) than the amide (CE ~30-40 eV).[1]
- Nitrogen Rule: High-resolution MS (HRMS) will distinguish the formula (C₁₇H₁₆O₄ vs C₁₇H₁₇NO₃).[1]
- Specific Ions: Amides often yield a characteristic m/z 120 ion (vinyl-pyridine/tyramine fragment) in positive mode, which is absent in the ester spectrum.[1]

Visualizing the Fragmentation Logic

The following diagram illustrates the decision tree and fragmentation pathways for identifying **p-hydroxyphenylethyl p-coumarate**.



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Figure 1: MS/MS fragmentation tree for **p-Hydroxyphenylethyl p-coumarate** in positive and negative ionization modes.

Summary of Diagnostic Ions

Ionization Mode	Precursor (m/z)	Key Product Ions (m/z)	Mechanistic Origin
Negative (ESI-)	283.1	163.0	p-Coumaric acid anion (Ester cleavage)
119.0	Decarboxylation of p-coumaric acid		
Positive (ESI+)	285.1	147.0	p-Coumaroyl acylium ion
121.0	Dehydration of Tyrosol moiety		
119.0	Loss of CO from m/z 147		

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